

3-(2-Chloroethyl)-1-methylpiperidine;hydrochloride basic properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	3-(2-Chloroethyl)-1-methylpiperidine;hydrochloride
CAS No.:	2490420-72-7
Cat. No.:	B2720882

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An In-Depth Technical Guide to the Core Properties and Applications of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride

Foreword

As a key building block in modern synthetic chemistry, 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride presents both opportunities and challenges. Its unique structural features make it a valuable intermediate in the synthesis of a range of biologically active molecules. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of its fundamental properties, synthesis, and applications, with a focus on practical, field-proven insights.

Physicochemical Properties

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a piperidine derivative that is typically encountered as a crystalline solid. Its hydrochloride salt form enhances its stability and solubility in aqueous media, a critical factor for its use in various synthetic applications.

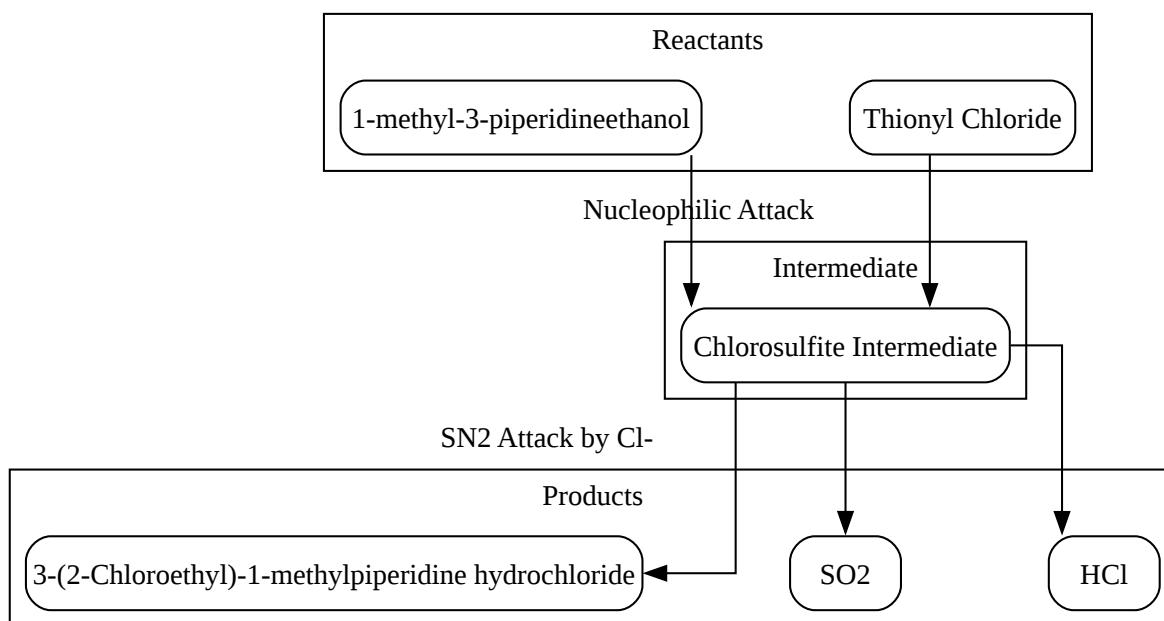
Property	Value	Source
CAS Number	2008-83-5	PubChem
Molecular Formula	C8H17Cl2N	PubChem
Molecular Weight	202.13 g/mol	PubChem
Appearance	White to off-white crystalline powder	ChemicalBook
Melting Point	168-172 °C	ChemicalBook
Solubility	Soluble in water	ChemicalBook

Synthesis and Mechanism

The synthesis of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is most commonly achieved through the chlorination of 1-methyl-3-piperidineethanol. This reaction is typically carried out using a chlorinating agent such as thionyl chloride (SOCl₂) in an inert solvent.

Reaction Mechanism

The reaction proceeds via a nucleophilic substitution mechanism. The hydroxyl group of 1-methyl-3-piperidineethanol attacks the sulfur atom of thionyl chloride, leading to the formation of a chlorosulfite intermediate. The chloride ion then attacks the carbon atom attached to the chlorosulfite group, resulting in the formation of the desired product and the evolution of sulfur dioxide and hydrogen chloride gases.



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Caption: Synthesis of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride.

Experimental Protocol

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve 1-methyl-3-piperidineethanol in a suitable inert solvent (e.g., dichloromethane).
- **Addition of Thionyl Chloride:** Cool the solution in an ice bath and add thionyl chloride dropwise from the dropping funnel. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours.
- **Workup:** Cool the reaction mixture and slowly add it to a saturated solution of sodium bicarbonate to neutralize the excess acid.

- Extraction: Extract the product with a suitable organic solvent (e.g., dichloromethane).
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by recrystallization.

Applications in Drug Development

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs). Its bifunctional nature, with a reactive chloroethyl group and a tertiary amine, allows for its incorporation into a variety of molecular scaffolds.

Synthesis of Mepiquat Chloride

One of the notable applications of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is in the synthesis of Mepiquat chloride, a plant growth regulator. The synthesis involves the intramolecular cyclization of 3-(2-Chloroethyl)-1-methylpiperidine, which is then quaternized with a methylating agent.

Synthesis of other APIs

This compound also serves as a precursor for the synthesis of various other pharmaceuticals, including antihistamines, anticholinergics, and antipsychotics. The specific API synthesized depends on the subsequent reaction partners and synthetic strategies employed.

Analytical Characterization

The purity and identity of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride are typically assessed using a combination of chromatographic and spectroscopic techniques.

Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To determine the purity of the compound and quantify any impurities.
Gas Chromatography (GC)	An alternative to HPLC for purity assessment, particularly for volatile impurities.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the structure of the compound by analyzing the chemical environment of its protons and carbons.
Infrared (IR) Spectroscopy	To identify the functional groups present in the molecule.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern of the compound.

Safety and Handling

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a hazardous chemical and should be handled with appropriate safety precautions. It is corrosive and can cause severe skin burns and eye damage. It is also harmful if swallowed or inhaled.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles, and a lab coat when handling this compound.
- **Ventilation:** Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Conclusion

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a versatile and valuable intermediate in organic synthesis, particularly in the pharmaceutical industry. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in research and

development. This guide provides a foundational understanding of this important compound, serving as a starting point for further investigation and application.

References

- PubChem. (n.d.). 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [3-(2-Chloroethyl)-1-methylpiperidine;hydrochloride basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2720882/docs#3-2-chloroethyl-1-methylpiperidine-hydrochloride-basic-properties\]](https://www.benchchem.com/product/b2720882/docs#3-2-chloroethyl-1-methylpiperidine-hydrochloride-basic-properties)

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